

diethyl butylmalonate storage conditions stability

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Compound Focus: Diethyl butylmalonate

CAS No.: 133-08-4

Cat. No.: S1493477

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Chemical Profile & Storage Specifications

The table below summarizes the key physical properties and storage conditions for **Diethyl Butylmalonate**:

Property	Specification	Source / Context
IUPAC Name	Diethyl butylmalonate	[1]
CAS Number	133-08-4	[2] [1]
Physical State	Clear, colorless liquid	[2] [1]
Boiling Point	235-240 °C	[2] [1]
Density	0.983 g/mL at 25 °C	[2] [1]
Refractive Index	n^{20}_D 1.420 - 1.422	[2] [1]
Flash Point	201 °F (approx. 94 °C)	[2] [1]
Recommended Storage	Store below +30°C	[2] [1]

Synthesis & Experimental Protocols

Diethyl butylmalonate is typically synthesized via the alkylation of diethyl malonate. The following methods are reported in the literature.

Method 1: Solid Base with Phase-Transfer Catalysis (PTC)

This method is efficient and can be performed under milder conditions.

- **Key Reagents:**
 - **Diethyl malonate:** Alkylating agent.
 - **n-Butyl bromide:** Alkylating agent [3].
 - **Base:** Anhydrous **Potassium Carbonate (K₂CO₃)** [3].
 - **Phase-Transfer Catalyst (PTC):** **Tetrabutylammonium bromide** or ionic liquids like **1-N-butyl-3-methylimidazolium (BMIM)** hexafluorophosphate [3].
 - **Solvent:** Can be run in a solid-liquid system or with solvents like toluene [3].
- **Procedure:**
 - Mix diethyl malonate, base, and a small amount of PTC (e.g., 4 mol%) [3].
 - Add the alkyl halide (e.g., n-butyl bromide).
 - Heat the mixture with stirring at 80-90°C for several hours (e.g., 4-5 hours) until the reaction is complete [3].
 - After cooling, the reaction mixture can be worked up by washing with water, separating the organic layer, and purifying the product through filtration, fractional distillation, or other methods [4].

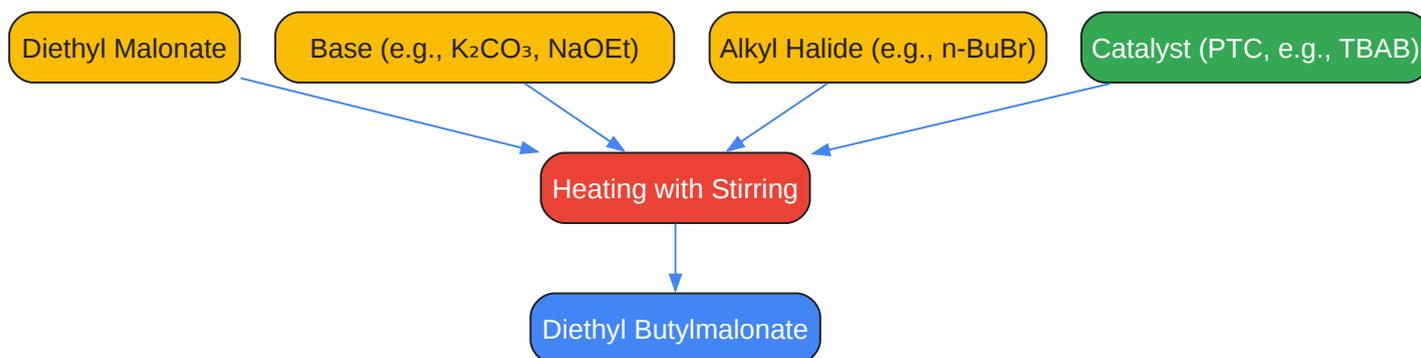
Method 2: Alkoxide-Mediated Alkylation

This is a more traditional approach.

- **Key Reagents:**
 - **Diethyl malonate**
 - **Base:** **Sodium ethoxide** (in ethanol) or sodium hydride [4] [1].
 - **Alkylating Agent:** **Chlorobutane** or **Iodobutane** [1].
 - **Solvent:** **Ethanol** (if using sodium ethoxide) or an organic solvent like DMF [4] [1].
- **Procedure:**
 - Add diethyl malonate to a solution of the base (e.g., sodium ethoxide in ethanol) to form the sodium enolate [1].

- Introduce the alkyl halide (e.g., chlorobutane) to the reaction mixture [1].
- Heat the reaction under reflux for a specified duration (e.g., 2 hours) [1].
- After the reaction is complete, the crude product is separated. Ethanol can be recovered, and the product is washed, dehydrated, and potentially distilled to obtain the final compound [1].

This synthesis process can be visualized as a straightforward workflow:



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Frequently Asked Questions

- **Q1: What are the critical parameters for the safe storage of diethyl butylmalonate?** The primary considerations are **temperature** and **container integrity**. The compound should be stored in a tightly sealed container **below 30°C** in a cool, well-ventilated place. Given its flash point of about 94°C, it is combustible and should be kept away from heat and ignition sources [2] [1].
- **Q2: How can I improve the yield of the monoalkylation reaction?** Using a **Phase-Transfer Catalyst (PTC)** is highly effective. Research indicates that catalysts like tetrabutylammonium bromide or certain ionic liquids can significantly increase yields in the alkylation of diethyl malonate with butyl halides by facilitating the reaction between reagents in different phases [3].
- **Q3: What is a common impurity and how can it be addressed?** A common issue is the formation of the **dialkylated byproduct**. This occurs when a second molecule of alkyl halide reacts with the monoalkylated ester. To minimize this:

- **Control stoichiometry:** Use a slight excess of diethyl malonate relative to the alkyl halide.
- **Optimize reaction conditions:** The use of solid bases like K_2CO_3 with PTC has been shown to provide high yields of the monoalkylated product with good selectivity, reducing dialkylation [4] [3].

Knowledge Gaps and Further Research

The available search results provide a solid foundation for handling and synthesizing **diethyl butylmalonate**. However, for a complete technical support center, the following information would be needed:

- **Long-term Stability Data:** Specific shelf-life under recommended storage conditions and decomposition profiles.
- **Comprehensive Troubleshooting:** More detailed analysis of common experimental failures (e.g., product discoloration, low purity) and their solutions.
- **Advanced Handling Procedures:** Detailed safety data sheet (SDS) information beyond basic storage, such as incompatibilities with specific materials and personal protective equipment (PPE) recommendations.

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